

Synthesis and purification of undecylenoyl glycine for laboratory use

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Compound of Interest

Compound Name: Undecylenoyl glycine

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An In-depth Technical Guide to the Laboratory Synthesis and Purification of **Undecylenoyl Glycine**

Abstract

Undecylenoyl glycine, the N-acylation product of undecylenic acid and glycine, is a functional ingredient with notable applications in dermatological and cosmetic formulations due to its antimicrobial, anti-dandruff, and sebum-regulating properties.^{[1][2][3]} This technical guide provides a comprehensive overview of the laboratory-scale synthesis and purification of **undecylenoyl glycine**. It includes detailed experimental protocols, characterization data, and a discussion of its mechanism of action. The synthesis primarily involves the acylation of glycine with undecylenoyl chloride via a Schotten-Baumann reaction, followed by purification through acidification, washing, and drying.^{[1][4][5]} This document is intended for researchers, chemists, and drug development professionals engaged in the study and application of lipoamino acids.

Introduction

Undecylenoyl glycine (IUPAC name: 2-(undec-10-enoylamino)acetic acid) is a lipoamino acid that combines the fatty acid undecylenic acid with the amino acid glycine.^{[1][3]} This amphiphilic structure, possessing both a lipophilic fatty acid chain and a hydrophilic amino acid head, imparts surfactant properties and allows for its unique biological activities.^{[1][6]} It is recognized for its ability to help control the growth of microorganisms, regulate sebum production by inhibiting 5-alpha reductase, and restore the skin's acid mantle.^{[2][3]} For laboratory research

and development, a reliable method for its synthesis and purification is essential to ensure a high-purity final product for accurate in vitro and in vivo studies.

Physicochemical Properties

A summary of the key physicochemical properties of **undecylenoyl glycine** is presented in Table 1.

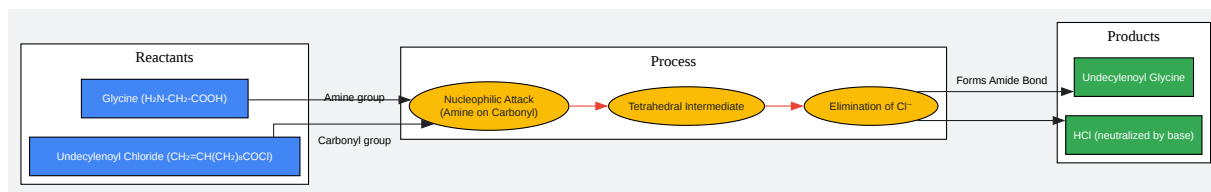
Property	Value	Reference
Molecular Formula	C ₁₃ H ₂₃ NO ₃	[1][2]
Molecular Weight	241.33 g/mol	[1][7]
Appearance	White to pinkish-beige powder	[1][2]
Melting Point	80 - 106 °C	[1]
LogP (Octanol/Water)	2.2 - 3.33	[1]
Water Solubility	81 mg/L; Soluble at pH > 7.0 with heating	[2]
Other Solubilities	Soluble in ethanol and ethylene glycol	[2]

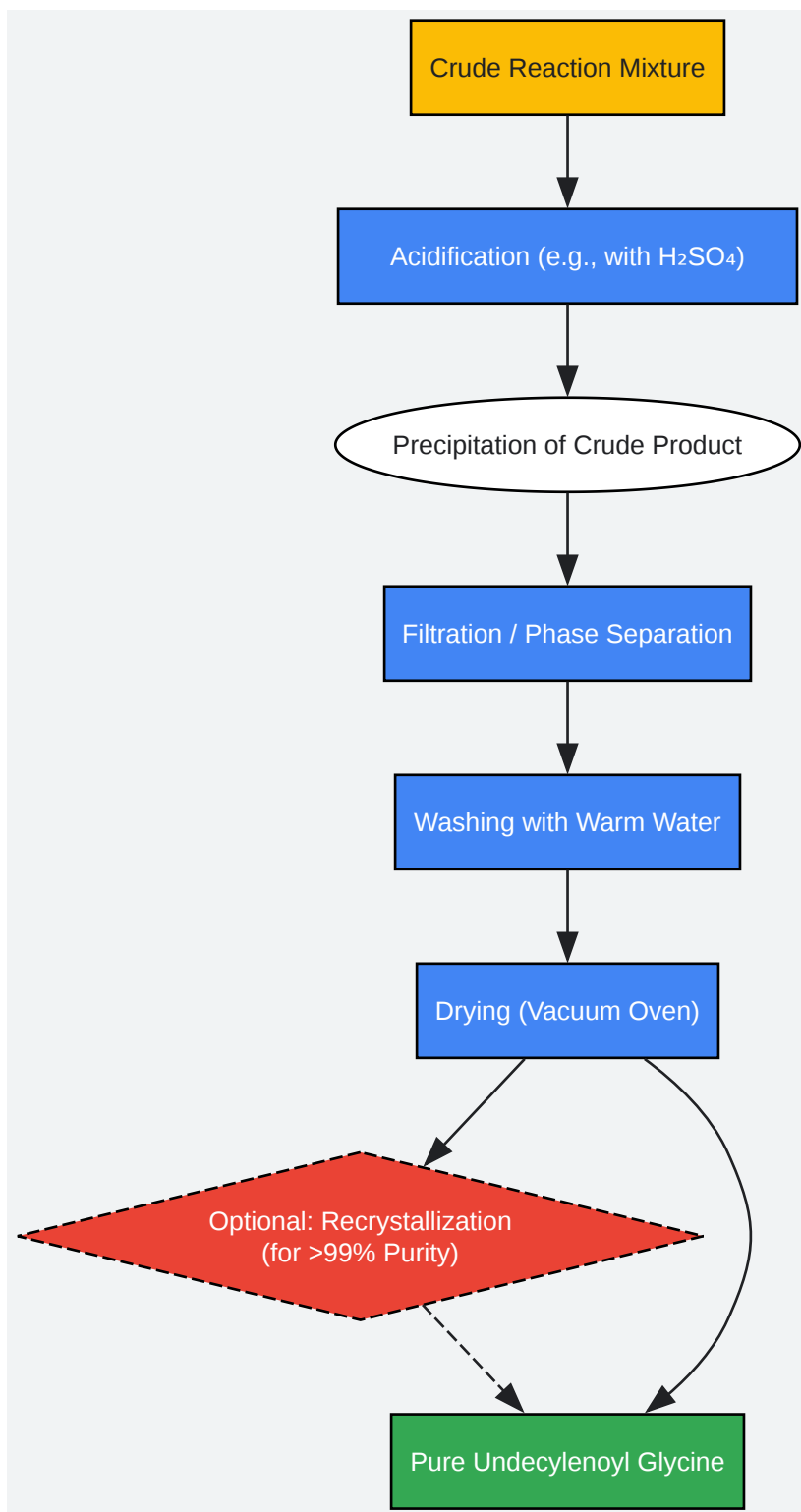
Synthesis of Undecylenoyl Glycine

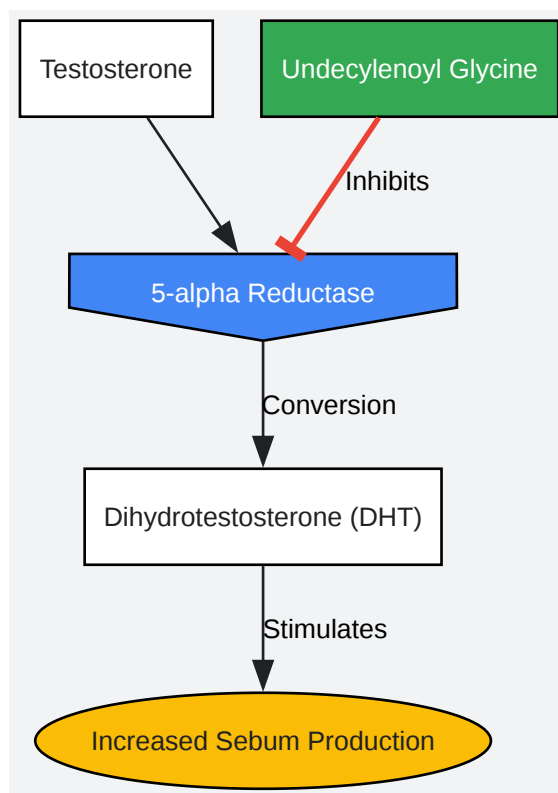
The most common and industrially adopted method for synthesizing **undecylenoyl glycine** is the acylation of glycine with undecylenoyl chloride.[1][4] This reaction is a specific example of the Schotten-Baumann reaction, which is widely used for the synthesis of amides from amines and acid chlorides.[8][9][10] The reaction proceeds via a nucleophilic acyl substitution mechanism under alkaline conditions.[1][11]

Reaction Mechanism

The synthesis is typically conducted in a two-phase solvent system (e.g., water and an organic solvent) where a base is used to neutralize the hydrochloric acid (HCl) generated during the reaction, driving the equilibrium towards the formation of the amide product.[8][10][12]







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